

A Technical Guide to the Solubility of 3-Pentyl Acetate in Organic Solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Pentyl acetate

Cat. No.: B1618307

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **3-pentyl acetate**, a key solvent and intermediate in various chemical and pharmaceutical processes. This document outlines the expected solubility in common organic solvents, presents its key physical properties, and details an experimental protocol for the quantitative determination of its solubility.

Core Concepts in Solubility

The solubility of a substance, in this case, **3-pentyl acetate**, in a solvent is a measure of the maximum amount of that substance that can dissolve in a given amount of the solvent at a specific temperature to form a saturated solution. For liquid-liquid systems, this property is often described in terms of miscibility, where two liquids are considered miscible if they form a homogeneous solution in all proportions.

The principle of "like dissolves like" is a fundamental concept in predicting solubility. Polar solutes tend to dissolve in polar solvents, while non-polar solutes are more soluble in non-polar solvents. **3-Pentyl acetate**, an ester, possesses a polar carbonyl group but also a non-polar hydrocarbon chain. This dual character influences its solubility across a range of organic solvents.

Physicochemical Properties of 3-Pentyl Acetate

A summary of the key physical and chemical properties of **3-pentyl acetate** is presented in Table 1. Understanding these properties is crucial for its application in research and development.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₄ O ₂	[1] [2]
Molecular Weight	130.19 g/mol	[1]
CAS Number	620-11-1	[1]
Appearance	Colorless liquid	[3]
Odor	Banana-like	[3]
Boiling Point	295°F (146°C)	[3]
Melting Point	-95°F (-70.6°C)	[3]
Flash Point	91°F (32.8°C)	[3]
Vapor Pressure	5.17 mmHg	[3]

Solubility Profile of 3-Pentyl Acetate in Organic Solvents

While specific quantitative solubility data for **3-pentyl acetate** in a wide range of organic solvents is not readily available in the literature, its structural similarity to other amyl acetate isomers and general principles of organic chemistry allow for a reliable qualitative assessment. Esters of this molecular weight are generally highly soluble or miscible with most common organic solvents.[\[4\]](#) The expected solubility is summarized in Table 2.

Solvent	Chemical Formula	Polarity	Expected Solubility/Miscibility
Methanol	CH ₃ OH	Polar Protic	Miscible
Ethanol	C ₂ H ₅ OH	Polar Protic	Miscible
Acetone	C ₃ H ₆ O	Polar Aprotic	Miscible
Diethyl Ether	(C ₂ H ₅) ₂ O	Relatively Non-polar	Miscible
Hexane	C ₆ H ₁₄	Non-polar	Miscible
Toluene	C ₇ H ₈	Non-polar	Miscible
Chloroform	CHCl ₃	Polar Aprotic	Miscible

Experimental Protocol for Quantitative Solubility Determination

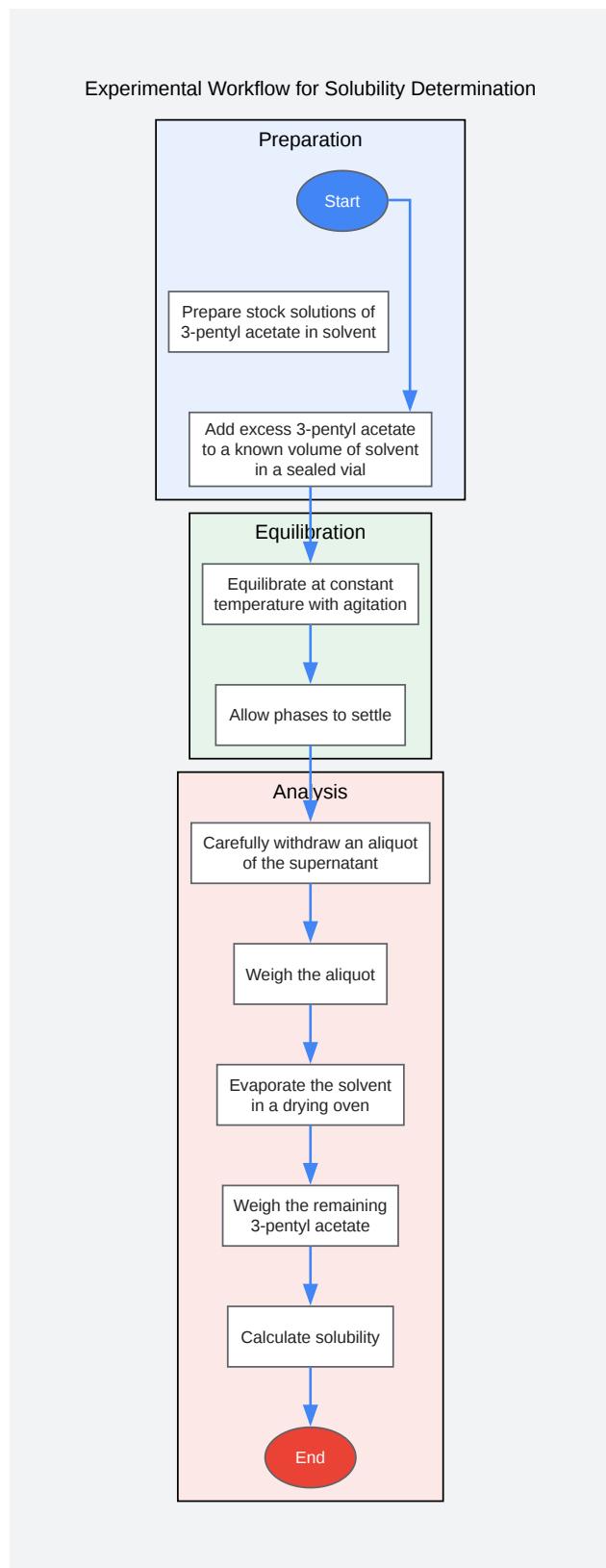
To obtain precise solubility data for **3-pentyl acetate** in various organic solvents, a gravimetric method can be employed. This protocol is designed to be followed by researchers in a laboratory setting.

Materials and Equipment

- **3-Pentyl acetate** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance (± 0.0001 g)
- Thermostatic water bath or incubator
- Calibrated thermometer
- Glass vials with airtight seals (e.g., screw caps with PTFE septa)
- Volumetric pipettes and flasks

- Drying oven
- Desiccator

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the gravimetric determination of **3-pentyl acetate** solubility.

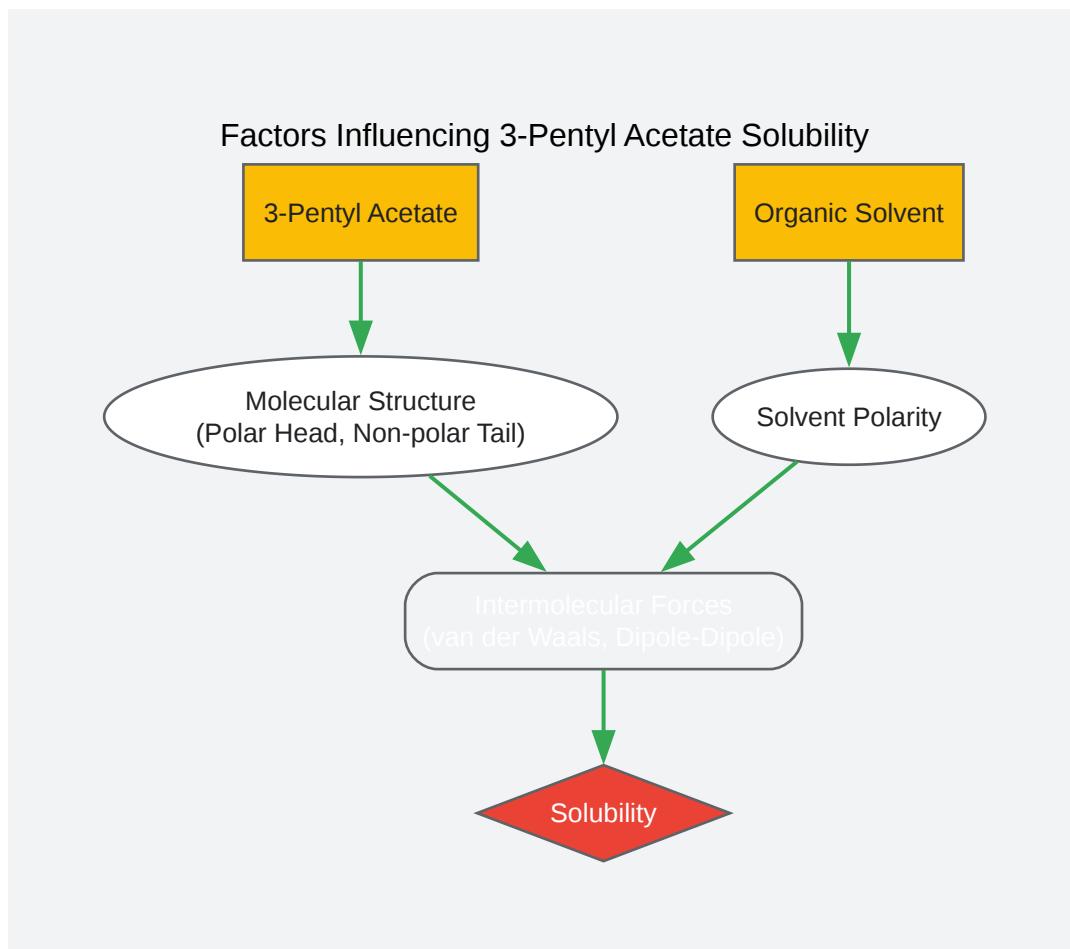
Step-by-Step Procedure

- Preparation of Saturated Solutions:
 - For each organic solvent, add approximately 5 mL of the solvent to a series of glass vials.
 - To each vial, add an excess of **3-pentyl acetate** to ensure that a saturated solution is formed. The presence of a small, undissolved layer of **3-pentyl acetate** at the bottom of the vial after equilibration will confirm saturation.
 - Securely seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic water bath or incubator set to the desired temperature (e.g., 25 °C).
 - Agitate the vials for a sufficient period (e.g., 24 hours) to ensure that equilibrium is reached.
 - After the equilibration period, allow the vials to stand undisturbed at the constant temperature for at least 2 hours to allow for complete phase separation.
- Gravimetric Analysis:
 - Carefully withdraw a precise aliquot (e.g., 1.00 mL) of the clear, saturated supernatant from a vial using a calibrated pipette.
 - Transfer the aliquot to a pre-weighed, dry evaporating dish.
 - Weigh the evaporating dish with the aliquot to determine the mass of the solution.
 - Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent but below the boiling point of **3-pentyl acetate** (e.g., 60-80 °C, depending on the solvent).
 - Once the solvent has completely evaporated, transfer the evaporating dish to a desiccator to cool to room temperature.

- Weigh the evaporating dish containing the residual **3-pentyl acetate**.
- Repeat the drying and weighing process until a constant mass is obtained.
- Data Calculation:
 - Mass of the aliquot: (Mass of dish + aliquot) - (Mass of empty dish)
 - Mass of **3-pentyl acetate** in the aliquot: (Mass of dish + residue) - (Mass of empty dish)
 - Mass of the solvent in the aliquot: (Mass of the aliquot) - (Mass of **3-pentyl acetate**)
 - Solubility (g/100 g solvent): (Mass of **3-pentyl acetate** / Mass of solvent) x 100

Logical Relationship of Solubility

The solubility of **3-pentyl acetate** is governed by the interplay of intermolecular forces between the solute and the solvent molecules.



[Click to download full resolution via product page](#)

Caption: Interplay of factors determining the solubility of **3-pentyl acetate**.

This guide provides a foundational understanding of the solubility of **3-pentyl acetate** in organic solvents. For applications requiring precise solubility data, the experimental protocol outlined herein should be followed. The provided information is intended to support researchers and professionals in the effective use and study of this important chemical compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. osha.gov [osha.gov]
- 2. 3-Pentyl acetate | C7H14O2 | CID 69279 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. N-AMYL ACETATE (PENTYL ACETATE) | Occupational Safety and Health Administration [osha.gov]
- 4. solubilityofthings.com [solubilityofthings.com]
- To cite this document: BenchChem. [A Technical Guide to the Solubility of 3-Pentyl Acetate in Organic Solvents]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1618307#3-pentyl-acetate-solubility-in-organic-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com